

Unlocking Neuronal Leptin Sensitivity: A Comparative Analysis of the Rubisco-Derived Peptide YHIEPV

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YHIEPV

Cat. No.: B12368170

[Get Quote](#)

For researchers, scientists, and drug development professionals, this guide provides a comparative overview of the peer-reviewed validation of **YHIEPV**, a novel peptide derived from the plant protein Rubisco. This document summarizes key experimental data, details methodologies from pivotal studies, and contrasts **YHIEPV** with other bioactive peptides derived from the same source.

The hexapeptide **YHIEPV**, also known as Rubisco anxiolytic-like peptide 2 (rALP-2), has been identified as a potent, orally active compound that enhances neuronal leptin responsiveness, offering a potential new avenue for addressing obesity and metabolic disorders.^{[1][2][3][4]} Derived from the pepsin-pancreatin digestion of Rubisco, the most abundant protein in green leaves, **YHIEPV** has been shown to mitigate diet-induced body weight gain in mice.^{[1][5]} Its mechanism of action involves increasing the leptin-induced phosphorylation of STAT3, a key signaling event in the leptin pathway, and blocking cellular leptin resistance.^{[2][5]}

Comparative Performance of Rubisco-Derived Peptides

While **YHIEPV** has been specifically validated for its effects on leptin sensitivity, other peptides derived from Rubisco have been identified with different primary activities, notably anxiolytic effects. A direct comparative study of these peptides for leptin sensitization is not yet available

in the peer-reviewed literature. However, a comparison of their distinct, validated biological effects provides valuable context for their potential therapeutic applications.

Peptide	Sequence	Primary Validated Activity	Mechanism of Action	Effective Dosage (in mice)	Key References
YHIEPV (rALP-2)	Tyr-His-Ile-Glu-Pro-Val	Increases neuronal leptin sensitivity; Anti-obesity effects	Increases leptin-induced STAT3 phosphorylation; Reduces the level of GTP-bound active form of Rap1.[2][5]	0.3 mg/kg/day (oral)[2]	Kaneko K, et al. Sci Rep. 2022.[2]
Rubiscolin-6	Tyr-Pro-Leu-Asp-Leu-Phe	Anxiolytic	Delta-opioid receptor agonist; activity is mediated by sigma-1 and dopamine D1 receptors.[6]	100 mg/kg (oral) for anxiolytic effect.[6]	Hirata H, et al. Peptides. 2007.[6]
rALP-1	Ser-Tyr-Leu-Pro-Pro-Leu-Thr-Thr	Anxiolytic	Acts via the serotonin 5-HT1A receptor system.[7]	Not specified in abstracts	Kimura S, et al. Biochem Biophys Res Commun. 2018.[7]
Rubimetide	Met-Arg-Trp	Anxiolytic	Mediated by prostaglandin D2 and the DP1 receptor. [5]	1.0 mg/kg (oral)[5]	Ohinata K, et al. Peptides. 2008.[5]

Key Experimental Protocols for YHIEPV Validation

The following are summaries of key experimental methodologies used in the validation of **YHIEPV**'s effects on leptin sensitivity, as described in Kaneko K, et al. Sci Rep. 2022.[2]

Animals and Diet-Induced Obesity Model

Male ddY mice were utilized for oral administration experiments.[2] To induce obesity, 8-week-old mice were fed a high-fat diet (HFD; 60% kcal from fat) for a period of 2 months.[2] All animals were maintained under a 12-hour light/dark cycle with ad libitum access to food and water.[2]

Oral Administration of YHIEPV

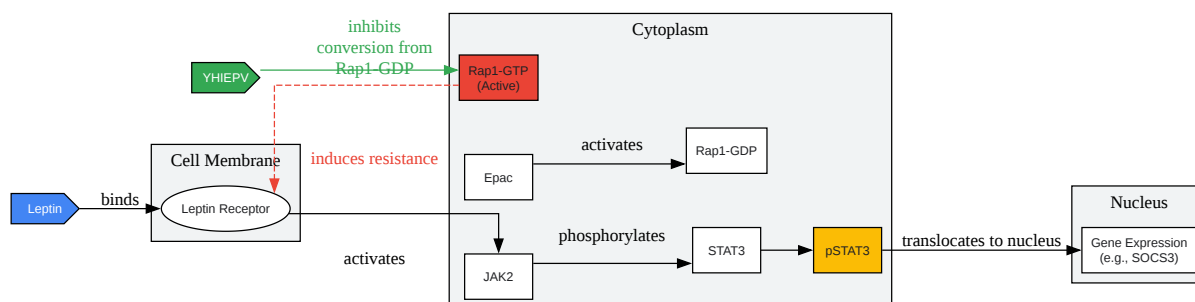
A saline solution served as the control.[2] **YHIEPV** was administered orally once daily at a dosage of 0.3 mg/kg/day.[2] Body weight and food intake were monitored on a daily basis throughout the experimental period.[2]

Assessment of Leptin Sensitivity

The primary marker for leptin sensitivity was the phosphorylation of STAT3 in response to leptin stimulation.[2] This was assessed in ex vivo hypothalamic slice cultures.[2] The study also investigated the ability of **YHIEPV** to mitigate the effects of palmitic acid, a saturated fatty acid known to induce leptin resistance.[5]

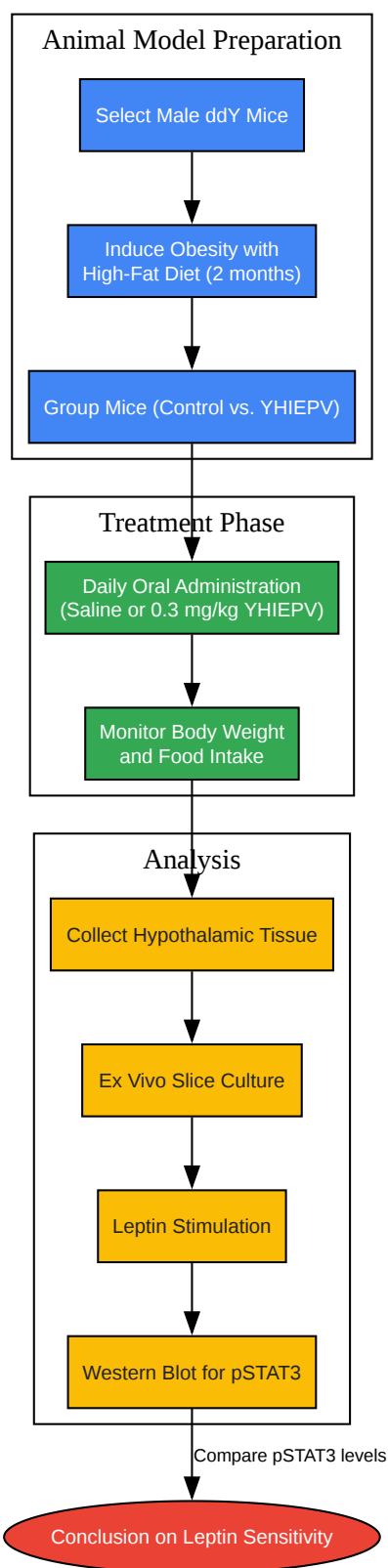
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the proposed signaling pathway for **YHIEPV**'s action on leptin sensitivity and a typical experimental workflow for its validation.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of **YHIEPV** in enhancing leptin signaling.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **YHIEPV** validation in obese mice.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Kyoto University Research Information Repository [repository.kulib.kyoto-u.ac.jp]
- 2. An orally active plant Rubisco-derived peptide increases neuronal leptin responsiveness - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [iscambiochemicals.com](https://www.iscambiochemicals.com) [[iscambiochemicals.com](https://www.iscambiochemicals.com)]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 5. Rubimetide (Met-Arg-Trp) derived from Rubisco exhibits anxiolytic-like activity via the DP1 receptor in male ddY mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Rubiscolin-6, a delta opioid peptide derived from spinach Rubisco, has anxiolytic effect via activating sigma1 and dopamine D1 receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Identification of Rubisco anxiolytic-like peptides (rALPs) by comprehensive analysis of spinach green leaf protein digest (Journal Article) | OSTI.GOV [[osti.gov](https://www.osti.gov)]
- To cite this document: BenchChem. [Unlocking Neuronal Leptin Sensitivity: A Comparative Analysis of the Rubisco-Derived Peptide YHIEPV]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12368170#peer-reviewed-studies-on-yhiepv-validation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com